

Preparing Endothelin 1 TFA Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Endothelin 1 (swine, human) TFA

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Introduction

Endothelin 1 (ET-1), a potent 21-amino acid vasoconstrictor peptide, plays a crucial role in vascular homeostasis and is implicated in a variety of cardiovascular diseases.^[1] Accurate and reproducible in vitro and in vivo studies involving ET-1 rely on the correct preparation and storage of its stock solutions. This document provides detailed protocols for preparing Endothelin 1 TFA salt stock solutions in two common solvents, Dimethyl Sulfoxide (DMSO) and water, ensuring solution integrity and optimal experimental outcomes.

Data Summary: Solvent and Storage Comparison

The selection of a solvent for Endothelin 1 TFA depends on the experimental requirements, including desired concentration and compatibility with downstream applications. The following tables summarize the key quantitative data for preparing and storing ET-1 stock solutions.

Table 1: Solubility of Endothelin 1 TFA

Solvent	Maximum Solubility	Notes
Water	≥ 20 mg/mL (7.67 mM)	Sonication may be required to achieve higher concentrations. [2] Use of oxygen-free water is recommended to minimize oxidation.[3] For peptides that are difficult to dissolve, adding a small amount of acetic acid can aid solubilization.[3]
DMSO	≥ 25 mg/mL	Use high-purity, anhydrous DMSO for optimal results.

Table 2: Recommended Storage Conditions for Endothelin 1 TFA Stock Solutions

Storage Temperature	Solvent	Short-Term Storage (≤ 1 month)	Long-Term Storage (≤ 6 months)	Freeze-Thaw Cycles
-20°C	DMSO or Water	Recommended	Not Recommended	Avoid
-80°C	DMSO or Water	Recommended	Recommended	Avoid[2]

Note: Stability studies have shown that Endothelin-1 is stable under various storage conditions, including freeze-thaw cycles, with no significant degradation observed.[4] However, to ensure the highest quality of the stock solution, it is best practice to avoid repeated freeze-thaw cycles by preparing single-use aliquots.

Experimental Protocols

Protocol 1: Preparation of Endothelin 1 TFA Stock Solution in Water

This protocol is suitable for most applications where an aqueous-based stock solution is required.

Materials:

- Endothelin 1 TFA salt (lyophilized powder)
- High-purity, sterile, oxygen-free water[3]
- Sterile, conical polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Sterile 0.22 μm syringe filter

Procedure:

- **Equilibration:** Allow the vial of lyophilized Endothelin 1 TFA to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Calculation:** Determine the required volume of water to add to achieve the desired stock solution concentration. For example, to prepare a 1 mM stock solution from 1 mg of Endothelin 1 TFA (MW: ~ 2593.9 g/mol, check certificate of analysis for exact MW), you would add 385.5 μL of water.
- **Reconstitution:** Carefully add the calculated volume of sterile, oxygen-free water to the vial containing the lyophilized peptide.
- **Dissolution:** Gently vortex the vial to dissolve the peptide. If the peptide does not fully dissolve, sonicate the solution for short intervals (1-2 minutes) in a water bath until the solution is clear.[2]
- **Sterilization (Optional but Recommended):** If the stock solution is to be used in cell-based assays, sterilize it by passing it through a 0.22 μm syringe filter into a sterile tube.[2][5]
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.[2] Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[2][5]

Protocol 2: Preparation of Endothelin 1 TFA Stock Solution in DMSO

This protocol is recommended for achieving higher concentrations or for experiments where DMSO is a suitable solvent.

Materials:

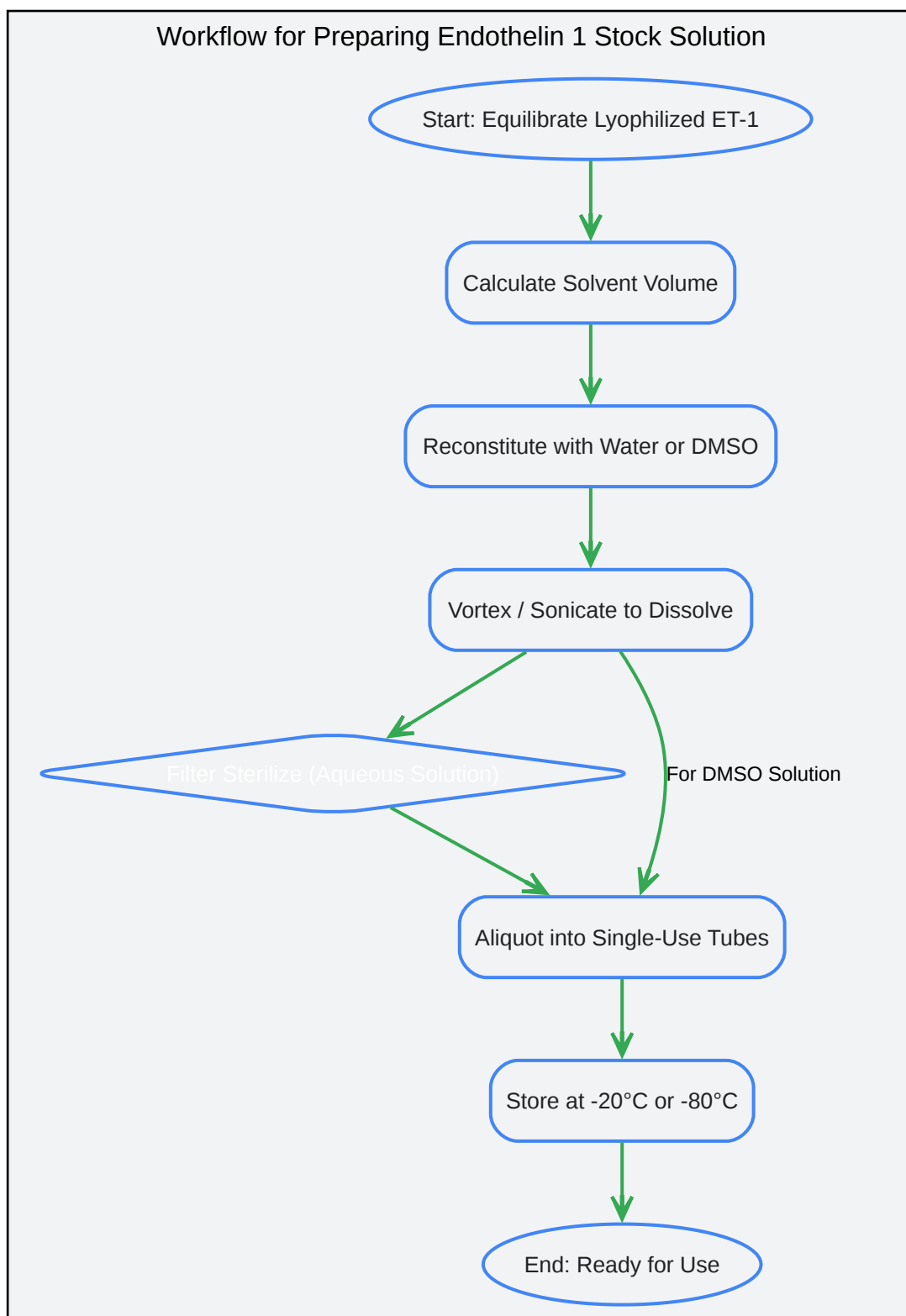
- Endothelin 1 TFA salt (lyophilized powder)
- High-purity, anhydrous DMSO
- Sterile, conical polypropylene tubes with screw caps
- Vortex mixer

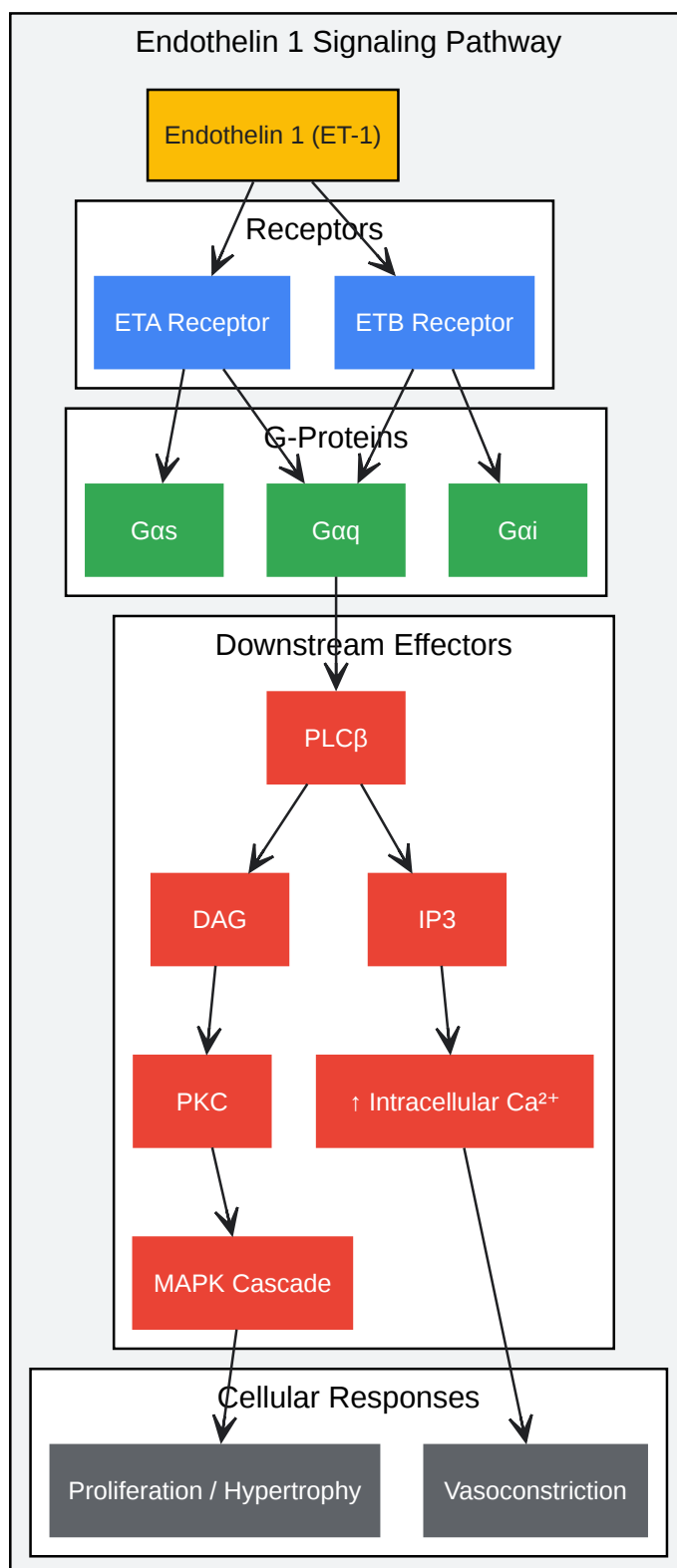
Procedure:

- **Equilibration:** Bring the vial of lyophilized Endothelin 1 TFA to room temperature for 15-20 minutes before opening.
- **Calculation:** Calculate the volume of DMSO needed for the desired stock concentration.
- **Reconstitution:** Add the calculated volume of high-purity DMSO to the vial.
- **Dissolution:** Gently vortex the solution until the peptide is completely dissolved. Peptides are generally more soluble in DMSO, so sonication is typically not required.
- **Aliquoting and Storage:** Dispense the DMSO stock solution into single-use aliquots in sterile polypropylene tubes. Store at -20°C for short-term use or at -80°C for long-term storage.^[2]
^[5]

Visualizing Experimental Workflow and Signaling Pathways

To aid in the conceptualization of the experimental process and the biological context of Endothelin 1, the following diagrams have been generated.





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